

Essential Safety and Logistical Guidance for Handling 2-Hydroxypropyl Methacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxypropyl methacrylate

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemicals such as **2-Hydroxypropyl methacrylate** (HPMA). This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a culture of safety and build trust in laboratory practices.

Chemical Identifier:

- Name: **2-Hydroxypropyl methacrylate** (HPMA)
- CAS Number: 27813-02-1[1]
- Synonyms: Methacrylic Acid Hydroxypropyl Ester, Propylene Glycol Monomethacrylate[2]

HPMA is a combustible liquid that can cause serious eye irritation and may trigger an allergic skin reaction. It is crucial to handle this chemical in well-ventilated areas and to take precautions against static discharge.[3][4]

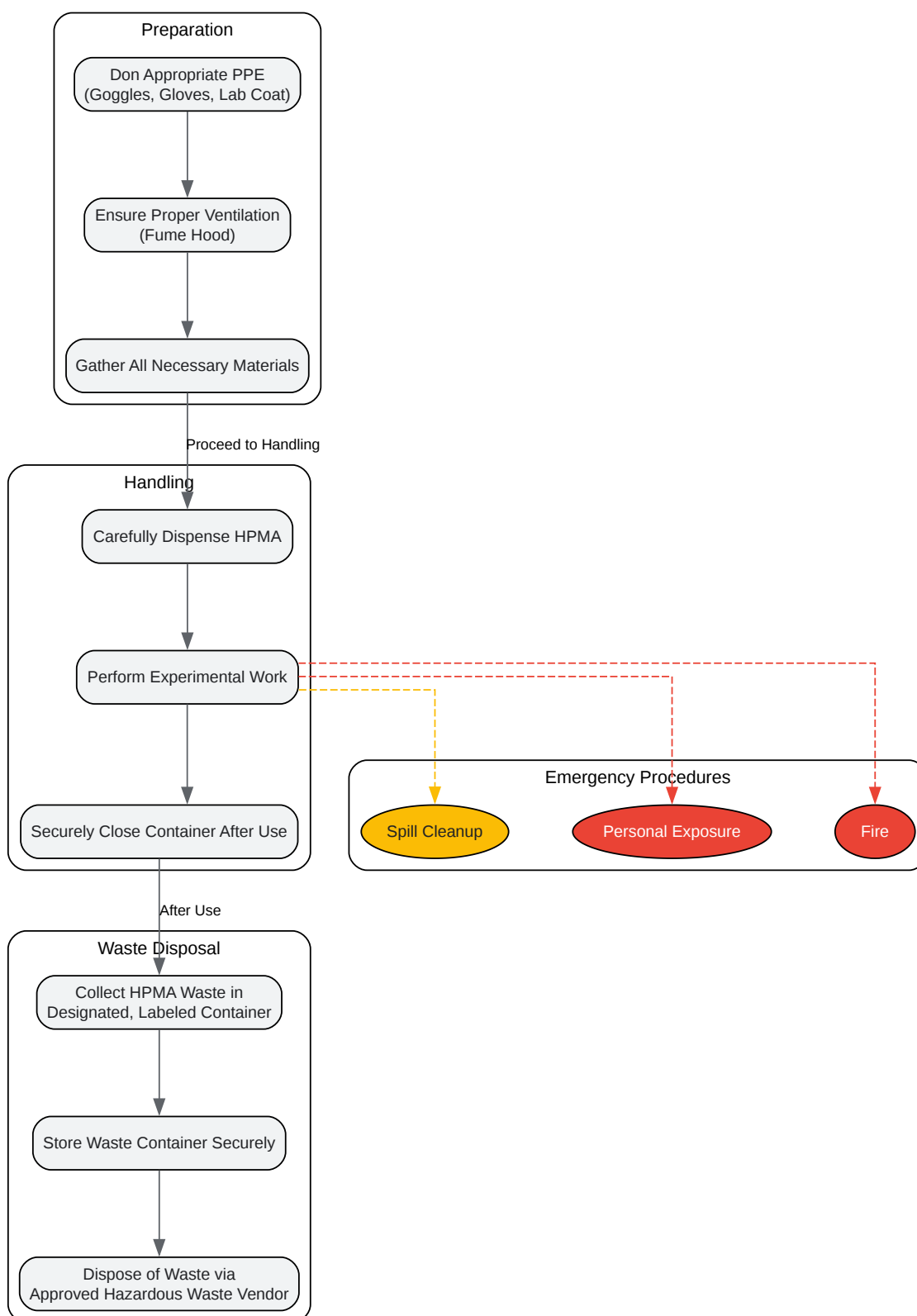
Key Safety and Handling Data

The following table summarizes essential quantitative data for handling **2-Hydroxypropyl methacrylate**.

Parameter	Value	Notes
Occupational Exposure Limits (OELs)	No specific OELs established for HPMA.[5]	For the stabilizer 4-methoxyphenol (MEHQ), the ACGIH TLV-TWA is 5 mg/m ³ . [6]
Glove Selection (General Guidance)	Brief Contact: Protection class 3 or higher (>60 minutes breakthrough time).[6] Prolonged/Repeated Contact: Protection class 5 or higher (>240 minutes breakthrough time).[6]	Recommended materials include Butyl rubber and Nitrile rubber.[4][7] Always consult the glove manufacturer's specific chemical resistance data.
Storage Temperature	Do not exceed 30°C (86°F).[5][7]	Store in a cool, dry, well-ventilated area away from direct sunlight and ignition sources.[5][8]
NFPA 704 Diamond	Health: 2, Flammability: 1, Instability: 1	As indicated by various safety data sheets.

Safe Handling and Disposal Workflow

The following diagram outlines the necessary steps for safely handling HPMA from initial preparation to final disposal.



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Caption: Workflow for safe handling of **2-Hydroxypropyl methacrylate**.

Experimental Protocols and Procedural Guidance

1. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical splash goggles and a face shield.^[5] Ensure that eyewash stations and safety showers are readily accessible.^[1]
- Skin Protection:
 - Gloves: Wear protective gloves made of materials such as butyl rubber or nitrile rubber.^[4] ^[7] For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended.^[6] For brief contact, a glove with a protection class of 3 or higher (> 60 minutes) is advised.^[6]
 - Protective Clothing: Wear a lab coat, and for larger quantities, a chemical-resistant apron and boots are recommended.^[3]^[4] Contaminated work clothing should not be allowed out of the workplace.^[2]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, especially in case of mist or vapor generation, use a suitable respirator.^[4]^[5]

2. Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.^[5]^[6]
 - Avoid contact with skin, eyes, and clothing.^[5]
 - Do not eat, drink, or smoke in the handling area.^[3]
 - Wash hands thoroughly after handling.^[5]
 - Take precautionary measures against static discharge.^[4]
- Storage:
 - Store in a cool, dry, well-ventilated place away from heat, sparks, and direct sunlight.^[8]

- Keep containers tightly closed when not in use.[5]
- To prevent polymerization, HPMA should be stored in the presence of air, as the stabilizer requires oxygen to be effective.[6] Never store under inert gases.[6]
- The storage temperature should not exceed 30°C (86°F).[5][7]

3. Spill and Emergency Procedures

- Spill Cleanup:
 - Evacuate the area and ensure adequate ventilation.
 - Eliminate all ignition sources.[9]
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite). [5][8]
 - Collect the absorbed material using non-sparking tools and place it in a designated, labeled container for hazardous waste disposal.[8][9]
 - Clean the spill area with soap and water.[9]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[1][9] Seek immediate medical attention.[9]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and large amounts of water.[3][9] If skin irritation or a rash occurs, get medical advice.[9]
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9]
 - Ingestion: Do NOT induce vomiting. If the person is conscious, have them drink large amounts of water.[9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[9]

4. Disposal Plan

- All waste containing HPMA must be treated as hazardous waste.
- Collect waste in a suitable, labeled, and tightly closed container.[1]
- Dispose of the waste through a licensed hazardous waste disposal company.[3] Do not dispose of it in drains or the environment.[3]
- Empty containers may retain product residues and should be handled as hazardous waste. [5]

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